

Application Notes and Protocols for N-Functionalization of Chroman-3-amine

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Compound of Interest

Compound Name: Chroman-3-amine

Cat. No.: B1202177

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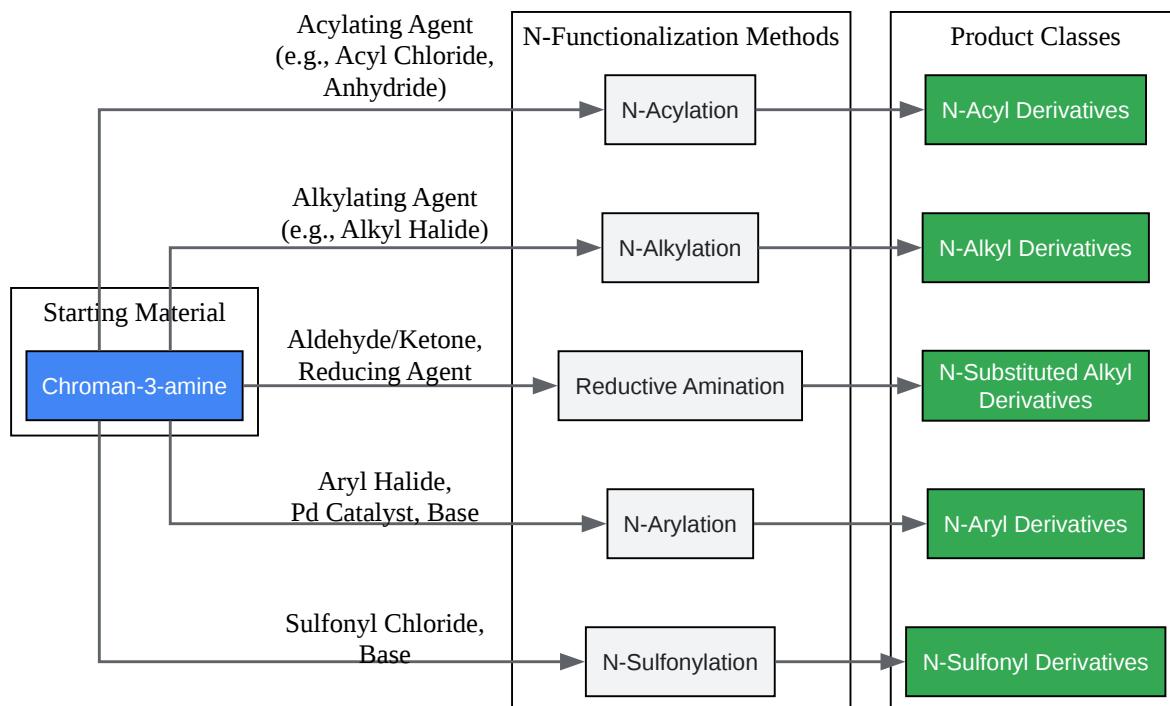
Introduction

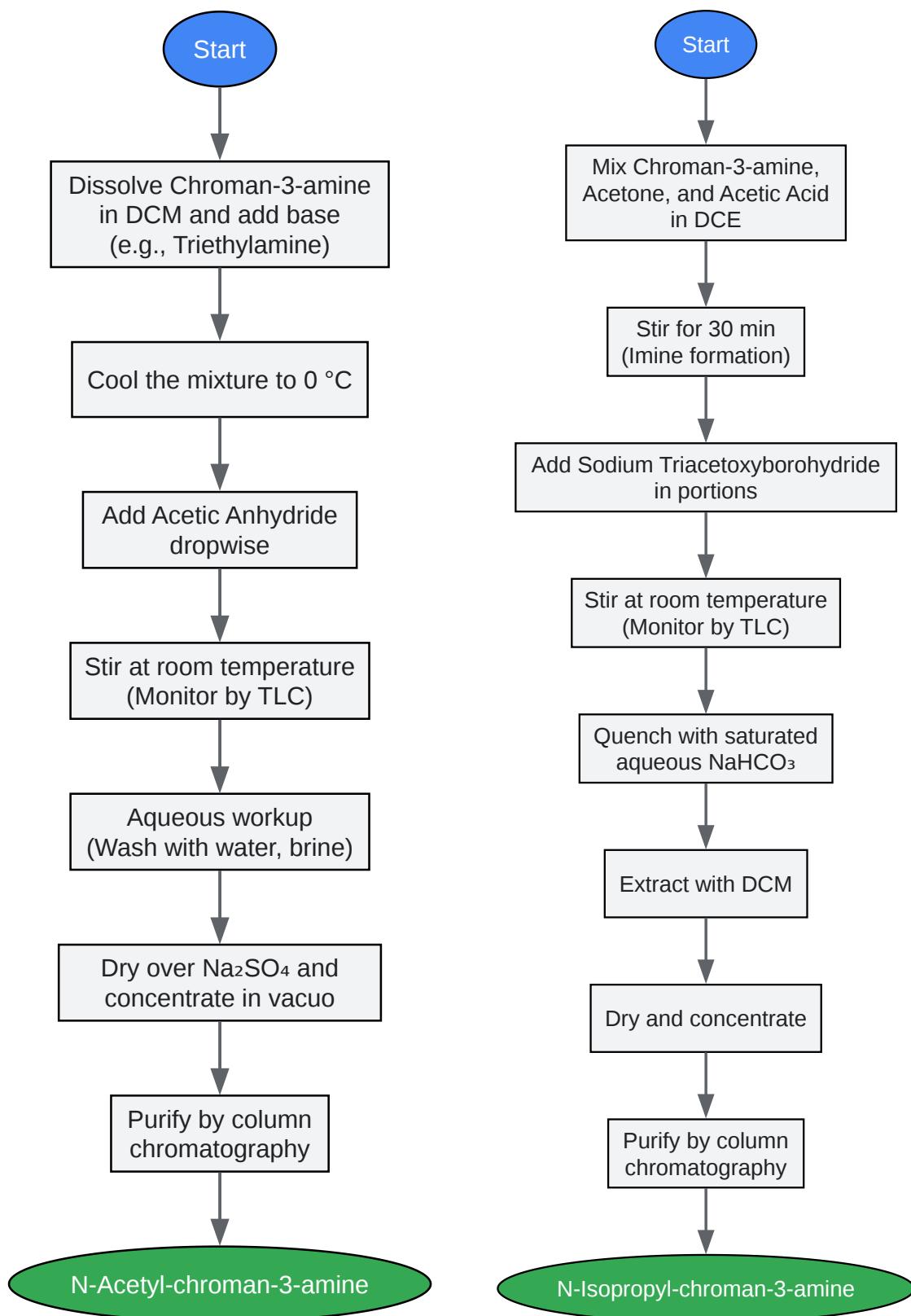
Chroman-3-amine and its derivatives are privileged scaffolds in medicinal chemistry, exhibiting a wide range of biological activities. The functionalization of the nitrogen atom at the 3-position is a key strategy for modulating the pharmacological properties of these compounds, including their potency, selectivity, and pharmacokinetic profiles. This document provides detailed protocols for the N-functionalization of **chroman-3-amine**, covering common and effective methods such as N-acylation, N-alkylation, reductive amination, N-arylation, and N-sulfonylation.

N-Functionalization Strategies: An Overview

The primary amino group of **chroman-3-amine** is a versatile handle for a variety of chemical transformations. The choice of functionalization strategy depends on the desired substituent and the overall synthetic route.

A general workflow for the N-functionalization of **chroman-3-amine** is presented below.



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